

An In-depth Technical Guide on 1-Boc-2-piperidinecarbaldehyde

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Compound of Interest

Compound Name: *Tert-butyl 2-formylpiperidine-1-carboxylate*

Cat. No.: B132268

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This guide provides essential chemical data for 1-Boc-2-piperidinecarbaldehyde, a key intermediate in organic synthesis, particularly within pharmaceutical and drug development research. The information is presented for researchers, scientists, and professionals in the field.

Core Chemical Data

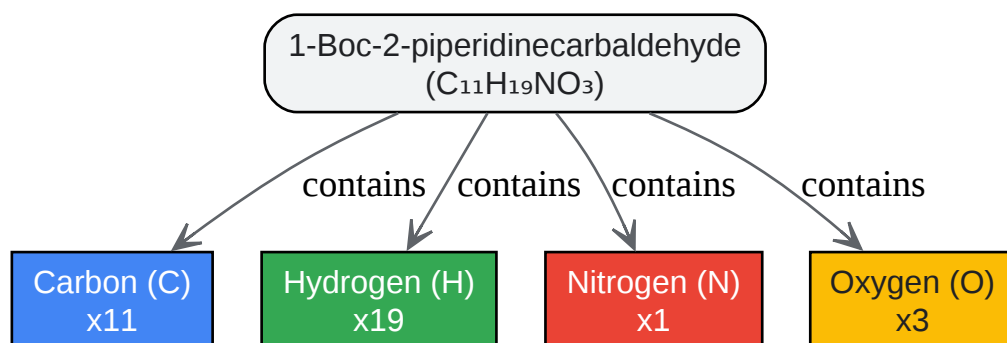
The fundamental molecular properties of 1-Boc-2-piperidinecarbaldehyde are summarized below. This data is crucial for reaction stoichiometry, analytical characterization, and experimental design.

Property	Value	Citations
Chemical Formula	C ₁₁ H ₁₉ NO ₃	[1][2][3][4][5][6][7]
Molecular Weight	213.27 g/mol	[1][2][4][7]

Note: Minor variations in molecular weight (213.28 g/mol) are also reported in some sources. [3][6]

Molecular Composition and Structure

The chemical formula $C_{11}H_{19}NO_3$ indicates the elemental composition of the molecule. This structure consists of a piperidine ring N-protected with a tert-butoxycarbonyl (Boc) group and a carbaldehyde group at the 2-position. The relationship between the molecule and its constituent elements is visualized below.



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References

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